

Physical and chemical properties of Ethyl 6-hydroxynicotinate

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Compound of Interest

Compound Name: *Ethyl 6-hydroxynicotinate*

Cat. No.: *B101549*

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An In-depth Technical Guide to Ethyl 6-hydroxynicotinate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Ethyl 6-hydroxynicotinate**, a heterocyclic compound of interest in medicinal chemistry and materials science. This document details its known characteristics, provides experimental protocols for its synthesis and purification, and outlines its expected spectroscopic features.

Core Physical and Chemical Properties

Ethyl 6-hydroxynicotinate, also known as Ethyl 6-hydroxypyridine-3-carboxylate, is an organic compound with the chemical formula $C_8H_9NO_3$. It presents as a solid, off-white powder. [1][2] It is soluble in alcohols and ester solvents but demonstrates poor solubility in water.[1]

Quantitative Data Summary

For ease of reference, the available quantitative data for **Ethyl 6-hydroxynicotinate** and its precursor, 6-Hydroxynicotinic acid, are summarized in the tables below.

Table 1: Physical and Chemical Properties of **Ethyl 6-hydroxynicotinate**

Property	Value	Source(s)
Molecular Formula	C ₈ H ₉ NO ₃	N/A
Molecular Weight	167.16 g/mol	[3]
Appearance	Solid, off-white powder	[1][2]
Melting Point	Data not available	N/A
Boiling Point	Data not available	N/A
Solubility	Soluble in alcohol and ester solvents; sparingly soluble in water	[1]
pKa	Data not available	N/A
CAS Number	18617-50-0	[3]

Table 2: Properties of 6-Hydroxynicotinic Acid (Precursor)

Property	Value	Source(s)
Molecular Formula	C ₆ H ₅ NO ₃	[4]
Molecular Weight	139.11 g/mol	[4]
Melting Point	310 °C	[4]
Appearance	Off-white powder	[4]

Spectroscopic Profile (Expected)

While specific experimental spectra for **Ethyl 6-hydroxynicotinate** are not readily available in the cited literature, its structure allows for the prediction of characteristic signals in various spectroscopic analyses.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum is expected to show distinct signals corresponding to the ethyl group and the aromatic protons on the pyridine ring. The ethyl group would present

as a triplet (for the $-\text{CH}_3$) and a quartet (for the $-\text{OCH}_2-$). The protons on the pyridine ring would appear in the aromatic region, with their chemical shifts and coupling patterns influenced by the positions of the hydroxyl and ester groups.

- ^{13}C NMR: The carbon NMR spectrum would display signals for the two carbons of the ethyl group, the carbonyl carbon of the ester, and the carbons of the pyridine ring. The chemical shifts of the ring carbons would be indicative of the electronic effects of the substituents.

Infrared (IR) Spectroscopy

The IR spectrum of **Ethyl 6-hydroxynicotinate** is expected to exhibit characteristic absorption bands for its functional groups. A broad band in the region of $3200\text{-}3600\text{ cm}^{-1}$ would indicate the O-H stretching of the hydroxyl group. A strong absorption between $1700\text{-}1750\text{ cm}^{-1}$ would be characteristic of the C=O stretching of the ester. C-O stretching bands for the ester would likely appear in the $1000\text{-}1300\text{ cm}^{-1}$ region. Aromatic C-H and C=C stretching vibrations would also be present.

Mass Spectrometry (MS)

In a mass spectrum, the molecular ion peak (M^+) corresponding to the molecular weight of **Ethyl 6-hydroxynicotinate** (167.16 g/mol) would be expected. Fragmentation patterns would likely involve the loss of the ethoxy group ($-\text{OC}_2\text{H}_5$) from the ester, leading to a significant fragment ion.

Experimental Protocols

The primary method for the synthesis of **Ethyl 6-hydroxynicotinate** is the Fischer esterification of its carboxylic acid precursor, 6-hydroxynicotinic acid, with ethanol in the presence of an acid catalyst.

Synthesis of Ethyl 6-hydroxynicotinate via Fischer Esterification

Objective: To synthesize **Ethyl 6-hydroxynicotinate** by the acid-catalyzed esterification of 6-hydroxynicotinic acid with ethanol.

Materials:

- 6-Hydroxynicotinic acid
- Absolute ethanol
- Concentrated sulfuric acid (or another suitable acid catalyst)
- Sodium bicarbonate solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Organic solvent for extraction (e.g., ethyl acetate)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator

Procedure:

- In a round-bottom flask, suspend 6-hydroxynicotinic acid in an excess of absolute ethanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Attach a reflux condenser and heat the reaction mixture to reflux for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess ethanol using a rotary evaporator.
- Dissolve the residue in an organic solvent such as ethyl acetate and transfer it to a separatory funnel.

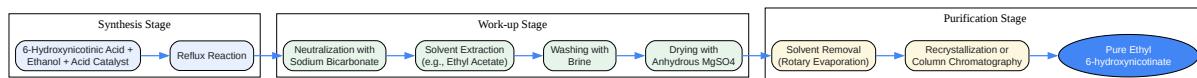
- Wash the organic layer sequentially with a saturated sodium bicarbonate solution (to neutralize the acid catalyst), water, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude **Ethyl 6-hydroxynicotinate**.

Purification

The crude product can be further purified by recrystallization from an appropriate solvent system or by column chromatography on silica gel.

Visualized Workflow: Synthesis and Purification

The following diagram illustrates the general workflow for the synthesis and purification of **Ethyl 6-hydroxynicotinate**.



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Caption: Workflow for the synthesis and purification of **Ethyl 6-hydroxynicotinate**.

Safety Information

Ethyl 6-hydroxynicotinate is a chemical that should be handled with appropriate safety precautions. It may cause respiratory irritation, is harmful if swallowed, and can cause skin and serious eye irritation.^[3] Standard laboratory personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

This technical guide is intended to provide a summary of the available information on **Ethyl 6-hydroxynicotinate** for research and development purposes. Further experimental investigation is required to fully characterize its properties.

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